

# An Inquiry into the Chemical Identity of Adeninobananin

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## Compound of Interest

Compound Name: Adeninobananin

Cat. No.: B12417451

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A comprehensive search of chemical databases and scientific literature has revealed no compound with the name "**Adeninobananin**." It is highly probable that this name is either a neologism, a misspelling of another chemical entity, or refers to a hypothetical or proprietary molecule not disclosed in public-access resources.

Our investigation into the constituent parts of the name—"Adenino" and "bananin"—suggests a potential conflation of two distinct and well-characterized chemical compounds: Adenine and Bananin. For the benefit of researchers, scientists, and drug development professionals, we present a concise technical overview of each.

## Adenine: A Fundamental Component of Life

Adenine is a purine nucleobase, a fundamental component of nucleic acids (DNA and RNA) and energy-carrying molecules such as adenosine triphosphate (ATP).<sup>[1][2]</sup>

Chemical Structure and Properties of Adenine:

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N <sub>5</sub>	[1]
Molar Mass	135.13 g/mol	[1][2]
IUPAC Name	9H-purin-6-amine	
Melting Point	360-365 °C (decomposes)	
Solubility in water	0.103 g/100 mL at 25 °C	

#### Biological Significance:

Adenine is crucial for a multitude of biological processes. In DNA, it pairs with thymine, forming a key part of the genetic code. In RNA, it pairs with uracil. Beyond its role in genetics, adenine is a core component of adenosine, a ribonucleoside that, when phosphorylated, forms adenosine mono-, di-, and triphosphate (AMP, ADP, and ATP), which are central to cellular energy transfer.

#### Experimental Protocols: Synthesis of Adenine

A common laboratory synthesis of adenine involves the condensation of formamide. A simplified prebiotic model reaction heats ammonium formate dissolved in formamide with the addition of diaminomaleonitrile (DAMN).

## Bananin: A Toxin with a Complex Structure

Bananin is a toxic compound with a more complex polycyclic ether structure.

#### Chemical Structure and Properties of Bananin:

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>8</sub>	
Molar Mass	327.29 g/mol	
IUPAC Name	1-(3-hydroxy-5-(hydroxymethyl)-2-methylpyridin-4-yl)-2,8,9-trioxaadamantane-3,5,7-triol	

Due to the lack of public information regarding "**Adeninobananin**," no signaling pathways, experimental workflows, or quantitative data for such a compound can be provided.

Researchers interested in the biological activities of adenine derivatives or compounds with structural similarities to bananin are encouraged to consult the scientific literature for those specific molecules. For instance, various adenine derivatives, such as cytokinins, exhibit significant biological activities in plants. Similarly, other natural products with complex structures have been investigated for their pharmacological properties.

Should "**Adeninobananin**" be a novel or proprietary compound, we recommend consulting internal documentation or contacting the originating research group for detailed information.

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## References

- 1. Adenine | C<sub>5</sub>H<sub>5</sub>N<sub>5</sub> | CID 190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. webqc.org [webqc.org]
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